

(+)-Coclaurine Hydrochloride: A Comprehensive Technical Review for Drug Development Professionals

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Compound of Interest

Compound Name: (+)-Coclaurine hydrochloride

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An In-depth Guide to the Synthesis, Pharmacological Activity, and Mechanisms of Action of a Promising Benzyltetrahydroisoquinoline Alkaloid

Introduction

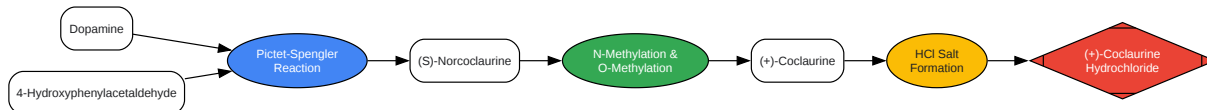
(+)-Coclaurine hydrochloride, a benzyltetrahydroisoquinoline alkaloid found in various plant species, has emerged as a molecule of significant interest in pharmacological research. Its diverse biological activities, including neuropharmacological effects, anti-aging potential, and anticancer properties, have positioned it as a promising lead compound for drug discovery and development. This technical guide provides a comprehensive overview of the current scientific literature on **(+)-Coclaurine hydrochloride**, with a focus on its chemical synthesis, quantitative pharmacological data, detailed experimental protocols, and the intricate signaling pathways through which it exerts its effects. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals engaged in the exploration of novel therapeutics.

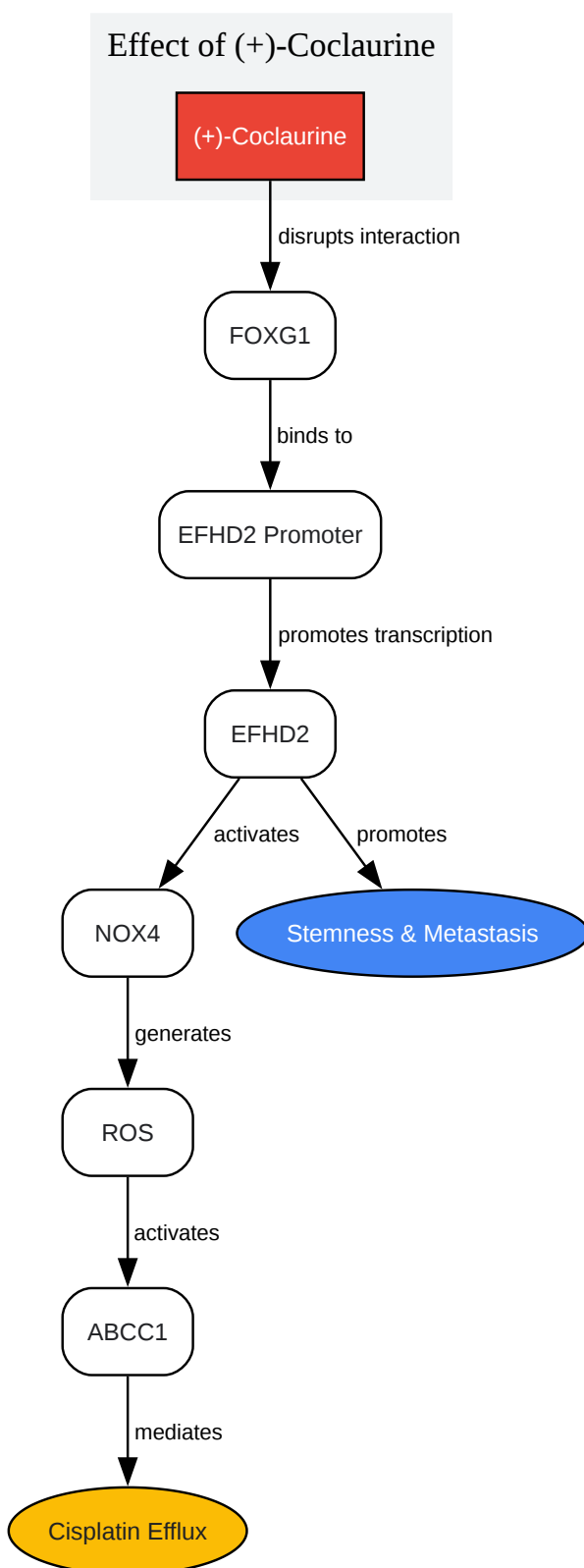
Chemical Properties and Synthesis

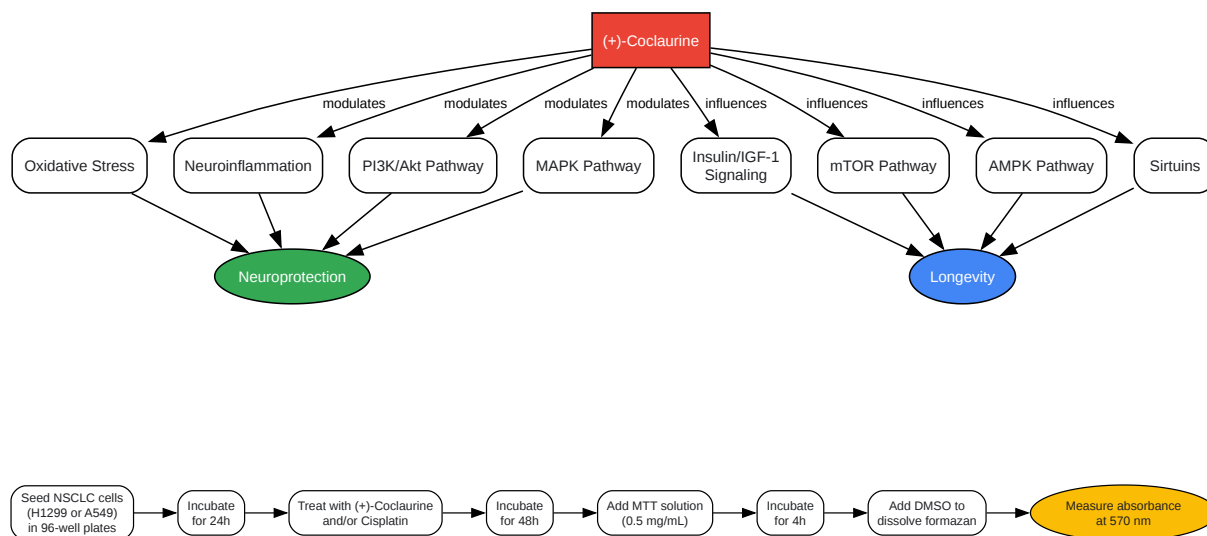
(+)-Coclaurine is a chiral molecule with the (R)-configuration. Its hydrochloride salt is generally favored in research due to its enhanced water solubility and stability compared to the free base. The core structure of coclaurine is synthesized through the Pictet-Spengler reaction, a fundamental process in the biosynthesis of numerous isoquinoline alkaloids.

Synthesis Workflow:

The synthesis of **(+)-Coclaurine hydrochloride** typically involves the following key steps:







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